Application of DEHA in flexible PVC formulations

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Compound of Interest	
Compound Name:	*Bis(2-ethylhexyl) adipate*
CAS No.:	*70147-21-6*
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An Application Guide to Di(2-ethylhexyl) Adipate (DEHA) in Flexible PVC Formulations

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical guide on the application of Di(2-ethylhexyl) adipate (DEHA) as a primary or secondary plasticizer in flexible Polyvinyl Chloride (PVC) formulations. DEHA, an adipate ester, is a critical component for imparting flexibility, low-temperature resistance, and workability to PVC resins.[1] It is frequently utilized as a replacement for certain phthalate plasticizers, particularly in applications with direct human contact such as food packaging, medical devices, and consumer goods.[2][3] This guide delves into the fundamental mechanism of plasticization, key performance characteristics, regulatory considerations, and detailed protocols for formulation, characterization, and migration analysis.

Introduction to DEHA as a PVC Plasticizer

Polyvinyl Chloride (PVC) in its unmodified state is a rigid, brittle polymer. To achieve the flexibility required for a vast range of applications—from electrical cable insulation and flooring

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to food-grade cling films and medical tubing—plasticizers are incorporated into the polymer matrix.[4] Plasticizers are substances that, when added to a material, increase its flexibility, workability, and distensibility.[1][5]

DEHA (CAS No: 103-23-1), also known as dioctyl adipate (DOA), is an organic ester of adipic acid and 2-ethylhexanol. It is a colorless, viscous liquid valued for its excellent compatibility with PVC, high plasticizing efficiency, and favorable performance characteristics, especially at low temperatures.[1][2] Compared to traditional phthalate plasticizers like Di(2-ethylhexyl) phthalate (DEHP), DEHA is often preferred due to a more favorable toxicological profile and lower regulatory scrutiny, although migration into fatty foods remains a key consideration.[1][6]

Key advantages of using DEHA in PVC formulations include:

- Excellent Low-Temperature Flexibility: Adipate esters are known to significantly lower the glass transition temperature (Tg) of PVC, extending the temperature range in which the material remains flexible.[1]
- Good Compatibility and Processability: DEHA integrates well into the PVC matrix, lowering the viscosity of the polymer melt and making it easier to process.[2]
- Low Volatility and Good Oxidation Stability: These properties contribute to the durability and longevity of the final PVC product.[1]
- Favorable Safety Profile: DEHA is considered to have low toxicity, making it suitable for use in consumer products and food packaging materials, subject to regulatory limits.[2][7]

Mechanism of Plasticization

The plasticizing effect of DEHA in PVC is a physical process based on the "lubricity theory" and "gel theory." The relatively small DEHA molecules interpose themselves between the large, entangled PVC polymer chains. This action disrupts the strong intermolecular forces (dipole-dipole interactions between the carbon-chlorine bonds) that hold the rigid PVC chains together.[2][8]

By spacing the polymer chains further apart, DEHA:

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- Reduces Intermolecular Forces: This allows the polymer chains to slide past one another more easily.[2]
- Increases Free Volume: The presence of the plasticizer molecules creates additional space within the polymer matrix.
- Lowers the Glass Transition Temperature (Tg): The temperature at which the polymer transitions from a rigid, glassy state to a more flexible, rubbery state is significantly decreased.

This mechanism transforms the rigid polymer into a soft, pliable material. The efficiency of this process depends on the compatibility, concentration, and molecular structure of the plasticizer.

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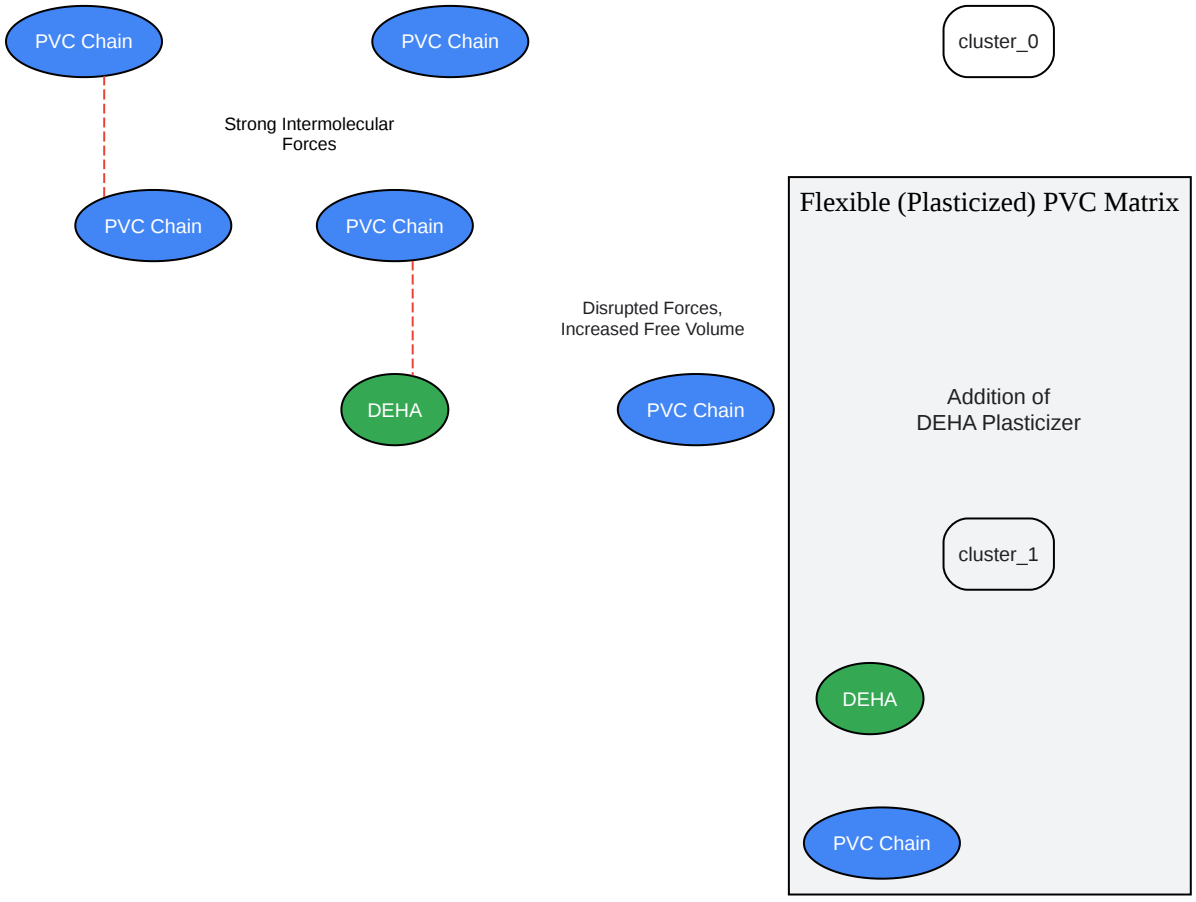

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Caption: Mechanism of DEHA plasticization in PVC.

Key Performance Characteristics & Comparative Data

DEHA imparts a unique balance of properties to flexible PVC. While it is often used in combination with other plasticizers to achieve a desired cost-performance balance, it serves as

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an excellent primary plasticizer for applications demanding high flexibility at low temperatures.[1]

Property	DEHA (Dioctyl Adipate)	DEHP (Dioctyl Phthalate)	DOTP (Dioctyl Terephthalate)
Primary Function	Low-Temperature Flexibility	General Purpose, Cost-Effective	Low Volatility, Non-Phthalate
Compatibility with PVC	Excellent	Excellent	Good
Plasticizing Efficiency	High	Very High	Good
Low-Temperature Performance	Excellent	Fair	Good
Volatility	Low	Moderate	Very Low
Migration Resistance (Fatty)	Fair to Poor	Fair to Poor	Good
Regulatory Status	Approved for food contact with limits	Restricted in many regions/apps	Generally favorable, FDA approved

Data synthesized from industry knowledge and comparative literature.[1][5]

Regulatory & Safety Profile

The use of DEHA is regulated, particularly in food-contact and medical applications, due to its potential to migrate from the PVC matrix.

- Toxicity: DEHA exhibits low acute mammalian toxicity.[7] Long-term, high-dose studies in animals have shown some evidence of developmental toxicity, but it is not considered to have the same antiandrogenic effects as some phthalates like DEHP.[9] The U.S. EPA has established an oral reference dose (RfD) of 0.6 mg/kg-day.[3]

- Food Contact Regulations:

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- U.S. FDA: The FDA permits DEHA as an indirect food additive for use in food packaging materials, such as PVC films.[3]
- European Union: The EU has established a specific migration limit (SML) for DEHA. For plasticized PVC film, this limit is often cited as 3 mg/dm².[10][11] Studies have shown that migration can exceed this limit, especially into fatty foods like cheese and meat, making proper material selection and labeling crucial.[6][10]

- Environmental Fate: DEHA is considered readily biodegradable and has a low potential for bioaccumulation.[7] It can hydrolyze in water, increasing its solubility and mobility.[3]

Professionals in drug development must consider the potential for DEHA to leach from PVC-based medical devices (e.g., IV bags, tubing) into administered solutions. The extent of this leaching depends on the lipophilicity of the drug formulation, contact time, and temperature.

Experimental Protocols

The following protocols provide a framework for the formulation and evaluation of DEHA-plasticized PVC.

Protocol 1: Preparation of a Flexible PVC Formulation

This protocol describes the preparation of a stabilized, flexible PVC compound using a high-speed mixer and a two-roll mill.

Materials & Equipment:

- PVC Resin (Suspension grade, K-value 65-70)
- DEHA Plasticizer
- Heat Stabilizer (e.g., Calcium/Zinc or Tin-based)
- Lubricant (e.g., Stearic acid)
- High-speed laboratory mixer with heating/cooling jacket
- Two-roll mill with heating capability

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- Compression molder
- Analytical balance

Procedure:

- Pre-calculation: Determine the formulation based on parts per hundred resin (phr). A typical starting formulation is:
  - PVC Resin: 100 phr
  - DEHA: 40-60 phr
  - Ca/Zn Stabilizer: 2-3 phr
  - Stearic Acid: 0.5 phr
- Dry Blending: a. Add the PVC resin to the high-speed mixer bowl. b. Start the mixer at low speed and begin heating the jacket to 80-90°C. c. Once the resin reaches ~60°C, slowly add the pre-weighed DEHA plasticizer. d. Increase the mixer speed. The mixture will transition from a wet slurry to a free-flowing dry powder as the plasticizer is absorbed. e. Once the temperature reaches ~80°C, add the stabilizer and lubricant. f. Continue mixing until the batch temperature reaches 110-120°C to ensure complete absorption and homogenization. g. Turn off the heat and switch to the cooling jacket. Continue mixing at low speed until the compound cools to below 50°C.
- Melt Compounding: a. Preheat the two-roll mill to 160-170°C. Set the friction ratio (speed difference between rolls) to ~1.2. b. Gradually add the dry blend to the nip of the rolls. The compound will melt and form a band around the faster roll. c. Continuously cut and fold the sheet on the mill for 5-7 minutes to ensure complete fusion and homogeneity.
- Sheet Preparation: a. Once homogenized, strip the PVC sheet from the mill. b. Cut the sheet into appropriate sizes for compression molding. c. Place the pre-cut sheets into a picture-frame mold and press in a compression molder at 175-185°C for 3-5 minutes under pressure (e.g., 10 MPa). d. Cool the mold under pressure to solidify the sheet.

Caption: Workflow for preparing flexible PVC sheets.

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Protocol 2: Mechanical and Thermal Characterization

This protocol outlines standard tests to evaluate the properties of the prepared PVC sheets.

Equipment:

- Universal Testing Machine (UTM) with grips for films/elastomers
- Shore A Durometer
- Differential Scanning Calorimeter (DSC)

Procedure:

- Tensile Properties (ASTM D882 or D638): a. Die-cut dumbbell-shaped specimens from the compression-molded sheets. b. Measure the thickness and width of the narrow section of each specimen. c. Mount a specimen in the grips of the UTM. d. Run the tensile test at a constant crosshead speed (e.g., 500 mm/min) until the specimen breaks. e. Record the tensile strength (at break), elongation (at break), and modulus of elasticity. Test at least 5 specimens and report the average.
- Hardness (ASTM D2240): a. Stack several layers of the PVC sheet to achieve a minimum thickness of 6 mm. b. Use a Shore A durometer to measure the hardness. Apply the presser foot firmly and read the value within 1-2 seconds. c. Take at least 5 readings at different locations and report the average.
- Glass Transition Temperature (Tg) (ASTM D3418): a. Cut a small sample (5-10 mg) from the PVC sheet and place it in a DSC pan. b. Perform a heat-cool-heat cycle in the DSC under a nitrogen atmosphere. A typical cycle:
  - Heat from -80°C to 120°C at 20°C/min (to erase thermal history).
  - Cool from 120°C to -80°C at 20°C/min.
  - Heat from -80°C to 120°C at 10°C/min (for analysis). c. Determine the Tg from the midpoint of the step transition in the heat flow curve from the second heating scan.

Protocol 3: Quantification of DEHA Migration into a Food Simulant

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This protocol details a method to measure the specific migration of DEHA from PVC film into a fatty food simulant (olive oil), based on regulatory testing principles.[6][10]

Materials & Equipment:

- PVC film sample
- Olive oil (as a fatty food simulant)
- Glass petri dishes or migration cells
- Incubator set to 40°C
- Solvent (e.g., Isooctane or Hexane)
- Volumetric flasks
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- DEHA analytical standard

Procedure:

- Sample Preparation: a. Cut a precise area of the PVC film (e.g., 1 dm^2). b. Clean the surface gently with ethanol and let it dry completely to remove surface contaminants.
- Exposure: a. Place the PVC film sample in a glass dish. b. Add a known volume of olive oil, ensuring the film is completely immersed. The standard ratio is typically 100 mL of simulant per 1 dm^2 of film. c. Cover the dish and place it in an incubator at 40°C for a specified duration (e.g., 10 days, as per EU regulation for long-term storage).[10]
- Extraction: a. After the exposure period, carefully remove the PVC film. b. Take a precise aliquot of the olive oil (e.g., 1 mL). c. Perform a liquid-liquid extraction. Dilute the oil aliquot with a non-polar solvent like isooctane in a volumetric flask. An internal standard can be added at this stage for improved quantification.
- GC-MS Analysis: a. Prepare a calibration curve using known concentrations of DEHA standard in the same solvent. b. Inject a sample of the extract into the GC-MS system. c.

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Use an appropriate GC temperature program to separate DEHA from the oil matrix. d. Identify DEHA by its retention time and characteristic mass spectrum fragments. e. Quantify the concentration of DEHA in the extract by comparing its peak area to the calibration curve.

- Calculation of Specific Migration: a. Calculate the total mass of DEHA that migrated into the simulant. b. Express the result as milligrams of DEHA per square decimeter of the film surface (mg/dm²).

  Specific Migration (mg/dm²) = (Concentration in Simulant [mg/L] × Volume of Simulant [L]) / Surface Area of Film [dm²]

This protocol can be adapted using other food simulants like 95% ethanol for alcoholic foods or 10% ethanol for aqueous foods, depending on the intended application of the PVC material.

Conclusion

DEHA is a versatile and highly effective plasticizer for flexible PVC, offering superior low-temperature performance and a more favorable regulatory profile than many traditional phthalates. Its application is particularly relevant in consumer-facing products, including food packaging and medical supplies. However, a thorough understanding of its migration characteristics is paramount for ensuring product safety and regulatory compliance.[11][12] The protocols outlined in this guide provide a robust framework for formulating, characterizing, and validating DEHA-plasticized PVC materials for sensitive applications, enabling researchers and developers to innovate responsibly.

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